

# **a-Benzoyl-2-methylbenzohydrazide vs. Commercial Insecticides: A Comparative Efficacy Guide**

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## **Compound of Interest**

Compound Name: *n'*-Benzoyl-2-methylbenzohydrazide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the insecticidal efficacy of a-Benzoyl-2-methylbenzohydrazide and its analogs with commercially available insecticides. The data presented is compiled from various scientific studies to offer an objective overview of their relative potencies and mechanisms of action.

## **Efficacy Comparison of Insecticides Against *Spodoptera litura***

The following table summarizes the 50% lethal concentration (LC50) values of a benzoylhydrazide analog and several commercial insecticides against the common cutworm, *Spodoptera litura*, a significant agricultural pest. Lower LC50 values indicate higher toxicity to the insect.

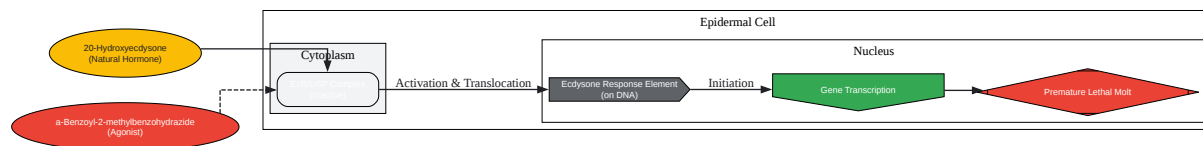
Compound	Class/Target	LC50 (mg/L or ppm)	Test Species	Reference
N'-tert-butyl-N'-(3,5-dimethylbenzoyl)-5-methyl-6-chromanecarbohydrazide	Benzoylhydrazide (Ecdysone Receptor Agonist)	0.89	Spodoptera litura	[1]
Tebufenozide	Benzoylhydrazide (Ecdysone Receptor Agonist)	65.7	Spodoptera littoralis	[2]
Emamectin Benzoate	Avermectin (Chloride Channel Activator)	0.000954 - 0.6	Spodoptera litura	[3][4]
Chlorantraniliprole	Diamide (Ryanodine Receptor Modulator)	0.56	Spodoptera litura	[5]

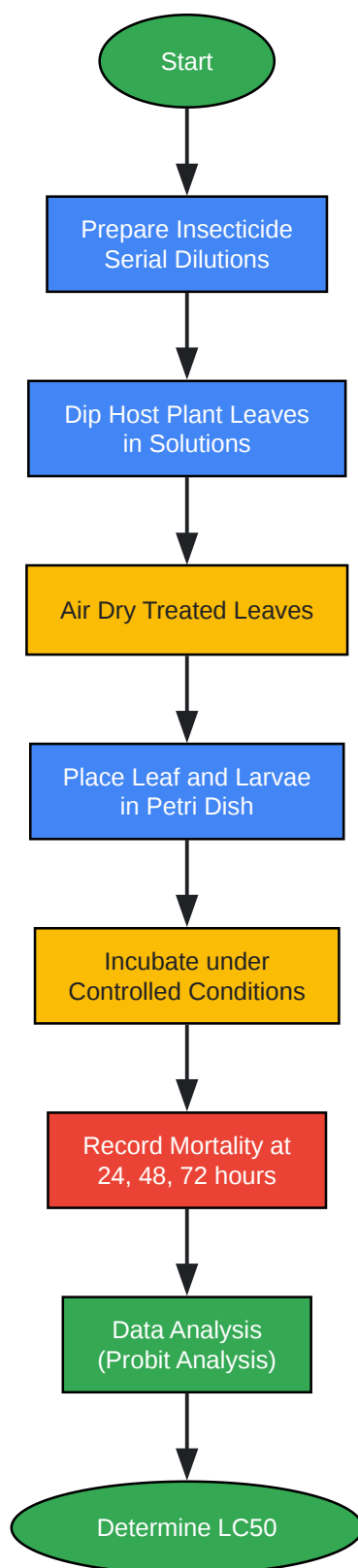
Note: Direct efficacy data for  $\alpha$ -Benzoyl-2-methylbenzohydrazide was not available in the reviewed literature. The data for N'-tert-butyl-N'-(3,5-dimethylbenzoyl)-5-methyl-6-chromanecarbohydrazide, a structurally related benzoylhydrazide, is presented as a proxy for the potential efficacy of this class of compounds.[1]

## Mechanism of Action: Ecdysone Receptor Agonism

Benzoylhydrazide insecticides, including  $\alpha$ -Benzoyl-2-methylbenzohydrazide, act as agonists of the ecdysone receptor.[6] Ecdysone is a crucial steroid hormone in insects that regulates molting and other developmental processes.[7][8] By mimicking the action of ecdysone, these compounds induce a premature and incomplete molt, leading to larval death.[6]

The following diagram illustrates the simplified signaling pathway of the ecdysone receptor.





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